

5-Oxohexanal synthesis and origin

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Compound Focus: 5-Oxohexanal

CAS No.: 505-03-3

Cat. No.: S9039897

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Chemical Profile of 5-Oxohexanal

The table below summarizes the core identity and properties of **5-Oxohexanal**.

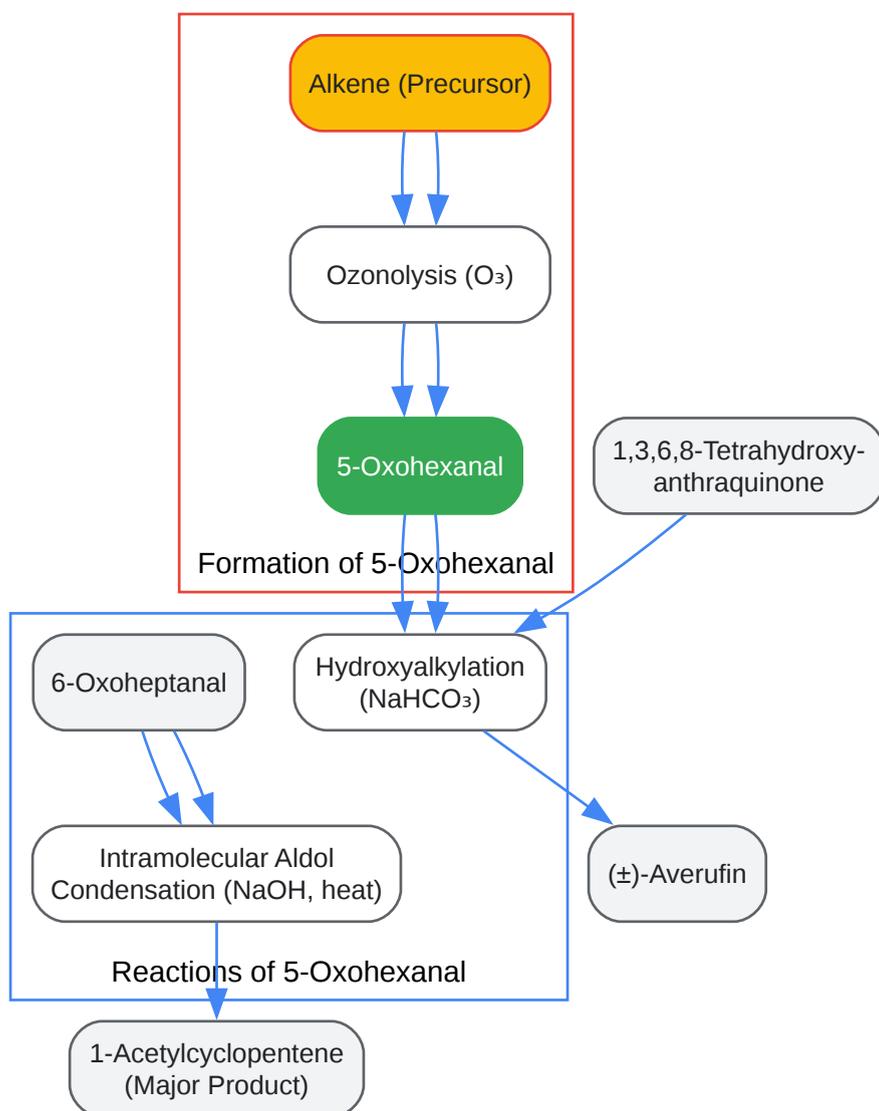
Property	Description
Common Name	5-Oxohexanal [1]
IUPAC Name	5-oxohexanal [1] [2]
CAS Registry Number	505-03-3 [1] [2]
Chemical Formula	C ₆ H ₁₀ O ₂ [3] [1] [2]
Average Molecular Weight	114.1424 g/mol [1]
SMILES	CC(=O)CCCC=O [1]
Chemical Classification	Medium-chain aldehyde [1]
Physical State	Not specified in search results

Synthesis and Formation Pathways

The search results point to two primary contexts in which **5-oxohexanal** is formed or used.

Pathway	Key Reactant/Precursor	Key Reagent/Condition	Role/Application
Ozonolysis [4]	Specific alkene (structure not fully detailed)	O ₃ (Ozone)	Product of the reaction
Intramolecular Aldol Condensation [5]	6-Oxoheptanal	NaOH, heat	Theoretical starting material
Natural Product Synthesis [6]	1,3,6,8-Tetrahydroxyanthraquinone	Sodium Bicarbonate (NaHCO ₃)	Hydroxyalkylating agent

The following diagram illustrates these pathways and the key reactions involving **5-oxohexanal**.



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Synthesis pathways and chemical reactions of 5-Oxohexanal

Experimental & Analytical Data

For researchers, the following table consolidates key experimental and predicted data for **5-oxohexanal**. Note that many experimental physical properties (like melting and boiling point) were listed as **Not Available** [1].

Property Type	Property	Value / Prediction	Source / Method
Predicted Molecular Properties [1]	Water Solubility	27.7 g/L	ALOGPS
	logP (Partition Coefficient)	0.98	ALOGPS
	pKa (Strongest Acidic)	14.74	ChemAxon
	Polar Surface Area	34.14 Å ²	ChemAxon
Predicted Chromatographic Properties [1]	Ret. Time (Standard Polar)	3.13 min	Waters UPLC BEH C18
	Ret. Time (Standard Non-Polar)	10.77 min	Predicted by Siyang
	Kovats Retention Index (Std. Non-Polar)	902.9	33892256
Safety & Handling	HS Code	2914.40.00.90 [2]	Customs Code

Key Limitations of the Information

A critical assessment of the available information reveals significant gaps you should be aware of:

- **Outdated Information:** The most recent specific data on **5-oxohexanal** comes from **2017-2020**. The primary source for its chemical data (HMDB) was last updated in February 2023, but the underlying experimental references are older [1] [5] [6].
- **Lack of Detailed Protocols:** While synthesis routes are mentioned, **no detailed, reproducible experimental protocols** (e.g., specific molar ratios, reaction times, temperature control, workup procedures, or purification methods) are provided in the available results.
- **Missing Contemporary Context:** The search results do not cover modern synthetic approaches, such as catalytic methods or flow chemistry, which may offer improved yields or selectivity.

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References

1. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
2. - 5 | CAS#:505-03-3 | Chemsrvc oxohexanal [chemsrc.com]
3. - 5 | C6H10O2 | CID 10953466 - PubChem Oxohexanal [pubchem.ncbi.nlm.nih.gov]
4. - 5 is obtained by ozonolysis of oxohexanal [doubtnut.com]
5. What does the intramolecular aldol condensation of 6-oxoheptanal form? [chemistry.stackexchange.com]
6. C-Alkylation of 1,3-dihydroxyanthraquinones. Total syntheses of... [semanticscholar.org]

To cite this document: Smolecule. [5-Oxohexanal synthesis and origin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b9039897#5-oxohexanal-synthesis-and-origin>]

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